

Application Notes and Protocols for DPM-1001 in Cell Culture Experiments

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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Introduction

DPM-1001 is a potent, specific, and orally bioavailable non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B) with an IC_{50} of 100 nM.[1] PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a validated therapeutic target for diabetes and obesity.[2] Emerging evidence also suggests a role for PTP1B in cancer progression, where it can act as both a tumor suppressor and an oncogene depending on the context.[3][4] Additionally, **DPM-1001** has been identified as a potent and highly selective copper chelator, with therapeutic potential in conditions like Wilson's disease.[5][6][7]

These application notes provide detailed protocols for utilizing **DPM-1001** in various cell culture experiments to investigate its effects on cell viability, apoptosis, and key signaling pathways.

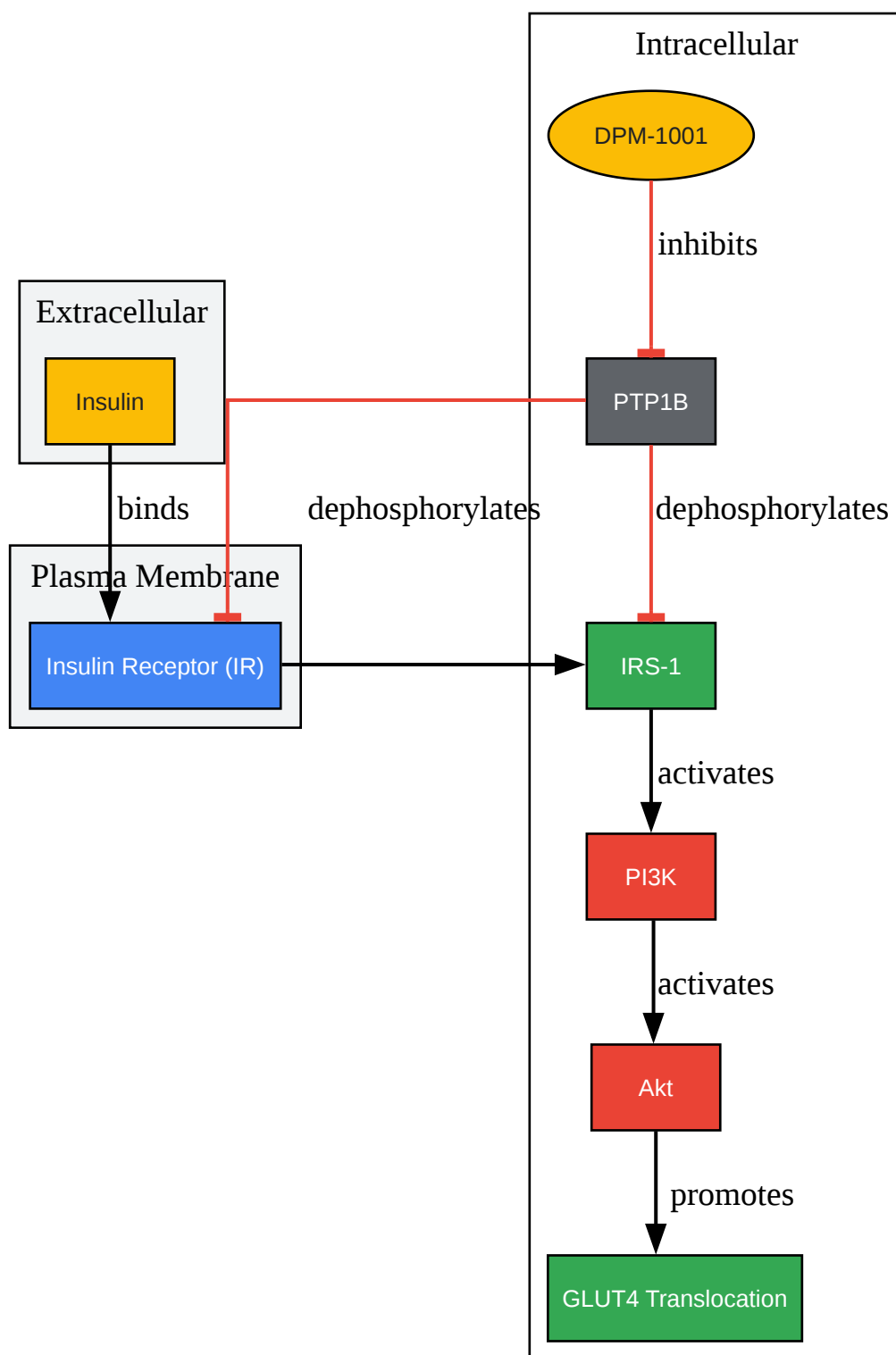
Mechanism of Action

DPM-1001 exerts its biological effects primarily through the inhibition of PTP1B. By inhibiting PTP1B, **DPM-1001** enhances the phosphorylation of key signaling molecules, leading to the

potentiation of downstream cellular responses.

Signaling Pathways Affected by DPM-1001

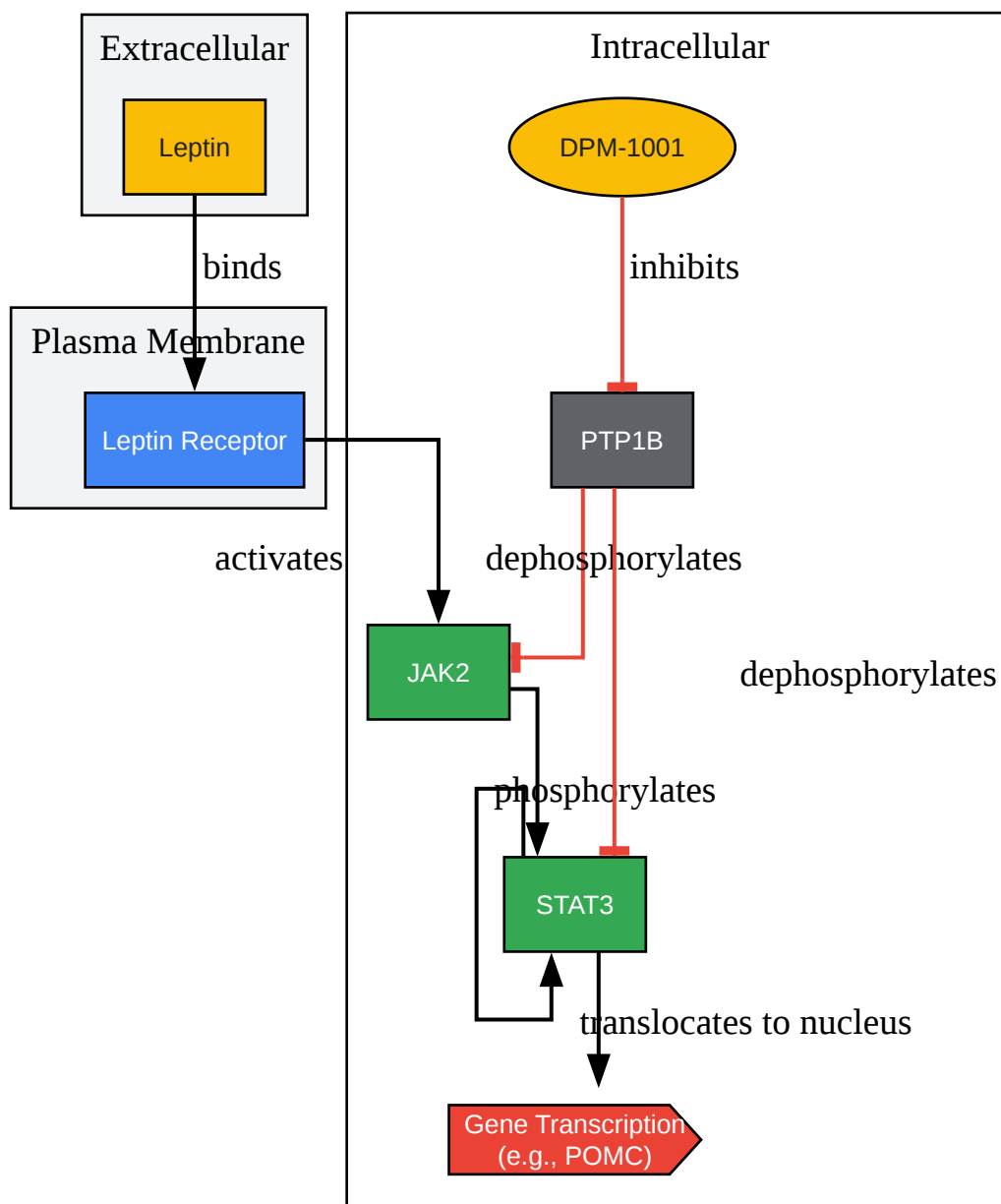
Insulin Signaling Pathway: PTP1B dephosphorylates the activated insulin receptor (IR) and its substrate (IRS-1), thereby attenuating the insulin signal. Inhibition of PTP1B by **DPM-1001** is expected to enhance insulin sensitivity by prolonging the phosphorylation of IR and IRS-1, leading to increased activation of downstream pathways like the PI3K/Akt and MAPK pathways.^{[8][9]}



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DPM-1001 enhances insulin signaling by inhibiting PTP1B.

Leptin Signaling Pathway: Leptin, a hormone regulating energy balance, signals through its receptor to activate the JAK2/STAT3 pathway. PTP1B negatively regulates this pathway by dephosphorylating both JAK2 and STAT3. **DPM-1001**, by inhibiting PTP1B, is expected to enhance leptin signaling.[3][10][11]



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DPM-1001 enhances leptin signaling by inhibiting PTP1B.

Data on the Effects of PTP1B Inhibitors in Cell Culture

Disclaimer: Specific quantitative data for **DPM-1001** on a wide range of cancer cell lines is not readily available in the public domain. The following tables present data for MSI-1436 (Trodusquemine), a close structural and functional analog of **DPM-1001**, to provide a representative example of the potential effects of PTP1B inhibition.

Table 1: Effect of MSI-1436 (**DPM-1001** analog) on Cancer Cell Viability (IC₅₀ values)

Cell Line	Cancer Type	IC ₅₀ (μM) after 48h	Reference
HepG2	Hepatocellular Carcinoma	>10 (no significant toxicity)	[10]
D492	Breast Epithelial	~8	[3]
HMLE	Breast Epithelial	~8	[3]
D492M (mesenchymal)	Breast Epithelial	<8 (more sensitive)	[3]
HMLEmes (mesenchymal)	Breast Epithelial	<8 (more sensitive)	[3]

Table 2: Effect of MSI-1436 (**DPM-1001** analog) on Apoptosis

Cell Line	Treatment	Incubation Time	Apoptosis Induction	Reference
HepG2	Tunicamycin (ER stress inducer) + MSI-1436	24h	Reduced number of apoptotic cells compared to Tunicamycin alone	[10]
D492	8 μ M MSI-1436	48h	Increased Annexin V and Propidium Iodide positive cells	[12]

Experimental Protocols

Protocol 1: Cell Viability Assay (MTT Assay)

This protocol is designed to determine the effect of **DPM-1001** on the viability of adherent cell lines.

Materials:

- **DPM-1001**
- Target adherent cell line (e.g., MDA-MB-231, MCF-7, HepG2)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Multichannel pipette

- Microplate reader

Workflow:



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Workflow for the MTT-based cell viability assay.

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium. Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- **DPM-1001 Treatment:** Prepare a stock solution of **DPM-1001** in DMSO. Dilute the stock solution in complete medium to achieve the desired final concentrations (e.g., a range from 0.1 μ M to 100 μ M). Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of **DPM-1001**. Include a vehicle control (DMSO at the highest concentration used for **DPM-1001**).
- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C in a 5% CO₂ incubator.
- **MTT Addition:** After the incubation period, add 10 μ L of MTT solution (5 mg/mL) to each well.
- **Formazan Formation:** Incubate the plate for 4 hours at 37°C in a 5% CO₂ incubator, allowing viable cells to metabolize MTT into formazan crystals.
- **Solubilization:** Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot a dose-response curve and determine the IC₅₀ value.

Protocol 2: Apoptosis Assay (Annexin V-FITC/PI Staining)

This protocol describes the detection and quantification of apoptotic cells using flow cytometry after treatment with **DPM-1001**.

Materials:

- **DPM-1001**
- Target cell line (adherent or suspension)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- 6-well plates
- Flow cytometer

Workflow:



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Workflow for the Annexin V/PI apoptosis assay.

Procedure:

- **Cell Seeding:** Seed cells into a 6-well plate at an appropriate density to reach 70-80% confluency at the time of harvest. Incubate for 24 hours.

- **DPM-1001 Treatment:** Treat the cells with various concentrations of **DPM-1001** (e.g., based on the IC₅₀ value determined from the viability assay) for 24 or 48 hours. Include a vehicle control.
- **Cell Harvesting:**
 - **Suspension cells:** Collect the cells by centrifugation.
 - **Adherent cells:** Collect the culture supernatant (containing floating apoptotic cells). Wash the adherent cells with PBS and detach them using trypsin-EDTA. Combine the detached cells with the supernatant. Centrifuge the cell suspension.
- **Washing:** Wash the cell pellet twice with cold PBS.
- **Staining:** Resuspend the cell pellet in 1X Binding Buffer at a concentration of 1×10^6 cells/mL. Transfer 100 µL of the cell suspension to a flow cytometry tube. Add 5 µL of Annexin V-FITC and 5 µL of PI.
- **Incubation:** Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- **Analysis:** Add 400 µL of 1X Binding Buffer to each tube and analyze the samples by flow cytometry within 1 hour.
 - **Live cells:** Annexin V-negative and PI-negative
 - **Early apoptotic cells:** Annexin V-positive and PI-negative
 - **Late apoptotic/necrotic cells:** Annexin V-positive and PI-positive

Protocol 3: Western Blot Analysis of Insulin Signaling Pathway

This protocol outlines the steps to analyze the phosphorylation status of key proteins in the insulin signaling pathway following **DPM-1001** treatment.

Materials:

- **DPM-1001**

- Insulin-responsive cell line (e.g., HepG2, C2C12 myotubes)
- Serum-free medium
- Insulin
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies (e.g., anti-p-IR, anti-IR, anti-p-Akt, anti-Akt, anti-GAPDH)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Workflow:



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Workflow for Western blot analysis of signaling proteins.

Procedure:

- Cell Culture and Serum Starvation: Grow cells to 80-90% confluency. Serum starve the cells for 4-6 hours in serum-free medium.

- **DPM-1001** Pre-treatment: Pre-treat the cells with **DPM-1001** at the desired concentration (e.g., 1-10 μ M) for 1-2 hours.
- Insulin Stimulation: Stimulate the cells with insulin (e.g., 100 nM) for 10-15 minutes.
- Cell Lysis: Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Transfer: Separate equal amounts of protein (20-30 μ g) on an SDS-PAGE gel and transfer the proteins to a PVDF membrane.
- Blocking and Antibody Incubation: Block the membrane with blocking buffer for 1 hour at room temperature. Incubate the membrane with the primary antibody overnight at 4°C. Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Wash the membrane and detect the protein bands using a chemiluminescent substrate and an imaging system.
- Analysis: Quantify the band intensities and normalize the phosphorylated protein levels to the total protein levels.

Conclusion

DPM-1001 is a versatile research tool for investigating the roles of PTP1B in various cellular processes. The protocols provided here offer a framework for studying its effects on cell viability, apoptosis, and key signaling pathways. Researchers are encouraged to optimize these protocols for their specific cell lines and experimental conditions. Further investigation into the effects of **DPM-1001** in different cancer models is warranted to fully elucidate its therapeutic potential.

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